The Physicochemical Principles of Boiling Point and Vapor Pressure in Alkanes

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Compound of Interest	
Compound Name:	4-Methylheptane
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Alkanes, being non-polar molecules, exhibit weak intermolecular forces known as van der Waals dispersion forces.[1][2] The strength of these forces is directly proportional to the surface area of the molecule. A larger surface area allows for more points of contact between adjacent molecules, resulting in stronger attractions and, consequently, a higher boiling point.[1][2]

For isomers of an alkane, which share the same molecular formula and weight, the degree of branching is the primary determinant of their boiling points. As branching increases, the molecule becomes more compact and spherical, reducing its surface area. This diminished surface area weakens the van der Waals forces, leading to a lower boiling point.[1][2][3] Therefore, straight-chain alkanes typically have the highest boiling points among their isomers. [1]

Vapor pressure is intrinsically linked to boiling point. It is the pressure exerted by the vapor of a substance in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system. A substance with a higher vapor pressure at a given temperature is more volatile and will have a lower normal boiling point. The normal boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure (1 atm).

Data Presentation: Boiling Points of 4-Methylheptane and Its Isomers

The following table summarizes the normal boiling points of **4-methylheptane** and its structural isomers (all C8H18). The isomers are arranged to illustrate the effect of branching on boiling point.

Isomer Name	Structure	Normal Boiling Point (°C)
n-Octane	$CH_3(CH_2)_6CH_3$	125.7
2-Methylheptane	$CH_3CH(CH_3)(CH_2)_4CH_3$	117.6
3-Methylheptane	$CH_3CH_2CH(CH_3)(CH_2)_3CH_3$	118.9[4]
4-Methylheptane	$CH_3(CH_2)_2CH(CH_3)(CH_2)_2CH_3$	117.7[5]
2,2-Dimethylhexane	$(CH_3)_3C(CH_2)_3CH_3$	106.8[6]
2,3-Dimethylhexane	$CH_3CH(CH_3)CH(CH_3)(CH_2)_2CH_3$	115.6
2,4-Dimethylhexane	$CH_3CH(CH_3)CH_2CH(CH_3)CH_2CH_3$	109.4
2,5-Dimethylhexane	$(CH_3)_2CHCH_2CH_2CH(CH_3)_2$	108[7]
3,3-Dimethylhexane	$CH_3CH_2C(CH_3)_2(CH_2)_2CH_3$	112.0[8]
3,4-Dimethylhexane	$CH_3CH_2CH(CH_3)CH(CH_3)CH_2CH_3$	117.7[9]
3-Ethylhexane	$(CH_3CH_2)_2CH(CH_2)_2CH_3$	118.6
2,2,3-Trimethylpentane	$(CH_3)_3CCH(CH_3)CH_2CH_3$	114.6
2,2,4-Trimethylpentane	$(CH_3)_3CCH_2CH(CH_3)_2$	99.2
2,3,3-Trimethylpentane	$CH_3CH(CH_3)C(CH_3)_2CH_2CH_3$	112.1
2,3,4-Trimethylpentane	$(CH_3)_2CHCH(CH_3)CH(CH_3)_2$	113.5
3-Ethyl-2-methylpentane	$(CH_3)_2CHCH(CH_2CH_3)_2$	115.4
3-Ethyl-3-methylpentane	$CH_3CH_2C(CH_3)(CH_2CH_3)_2$	118.3
2,2,3,3-Tetramethylbutane	$(CH_3)_3CC(CH_3)_3$	106.5[10]

Data Presentation: Vapor Pressure of 4-Methylheptane and Selected Isomers

The following table presents vapor pressure data for **4-methylheptane** and a selection of its isomers at various temperatures. This data is essential for modeling vaporization rates, understanding volatility, and designing distillation processes.

Temperature (°C)	4-Methylheptane[5]	n-Octane[11]	2,2,4-Trimethylpentane	3-Methylheptane[12]	3,3-Dimethylhexane[13]	3,4-Dimethylhexane[14]	2,2-Dimethylhexane[15]	2,5-Dimethylhexane[16]
Vapor Pressure (mmHg)								
12.4	10							
24.5	20							
38.0	40							
46.6	60							
58.3	100							
76.1	200							
96.3	400							
117.7	760							
25	20.5[17]	14.1[18]	41	19.6[12]	28.6[13]	21.7[14]	34.0[15]	30.3[16]
Vapor Pressure (kPa)								
68.7	16.1[11]							
79.4	23.1[11]							
93.3	37.1[11]							
107.2	57.9[11]							
125.7	101.3[11]							

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Experimental Protocols

Accurate determination of boiling point and vapor pressure is fundamental to chemical research. Below are detailed methodologies for key experimental techniques.

Determination of Boiling Point by the Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a liquid, requiring only a small sample volume.[19]

Materials:

- Thiele tube

- Heating oil (mineral oil or silicone oil)

- Thermometer

- Small test tube (Durham tube)

- Capillary tube (sealed at one end)

- Rubber band or wire for attaching the test tube to the thermometer

- Bunsen burner or microburner

- Clamp and stand

Procedure:

- Fill the Thiele tube with heating oil to a level just above the top of the side arm.[20]

- Securely attach the small test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.[19]

- Add the liquid sample to the small test tube to a depth of about 1-2 cm.

- Place the capillary tube, with the sealed end up, into the liquid in the test tube.[21]

- Clamp the Thiele tube to a stand and carefully lower the thermometer and test tube assembly into the oil. The test tube should be positioned in the main body of the Thiele tube, and the thermometer bulb should be roughly in the center.[20]

- Gently heat the side arm of the Thiele tube with a small flame, moving it back and forth to ensure even heating.[21] Convection currents in the oil will maintain a uniform temperature. [20]

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.[21]

- Remove the heat and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn into the capillary tube.[19][21] Record this temperature.

Determination of Vapor Pressure by the Static Method

The static method directly measures the equilibrium vapor pressure of a substance at a specific temperature.

Materials:

- Vacuum-tight apparatus with a sample container, a pressure-measuring device (e.g., manometer, pressure transducer), and a connection to a vacuum pump.

- Thermostatic bath for precise temperature control.

- Sample of the alkane isomer.

Procedure:

- Introduce a purified and degassed sample of the alkane into the sample container of the apparatus.

- Evacuate the apparatus to remove any residual air or volatile impurities.

- Immerse the sample container in the thermostatic bath set to the desired temperature and allow the system to reach thermal equilibrium.

- The pressure measured by the pressure-measuring device once it stabilizes is the vapor pressure of the substance at that temperature.

- Repeat the measurement at different temperatures to obtain a vapor pressure curve.

Determination of Vapor Pressure by Gas Chromatography

Correlation gas chromatography can be a powerful technique for determining the vapor pressure of volatile compounds like alkanes.

Materials:

- Gas chromatograph (GC) equipped with a suitable column (e.g., a nonpolar capillary column).

- A series of n-alkane standards with known vapor pressures.
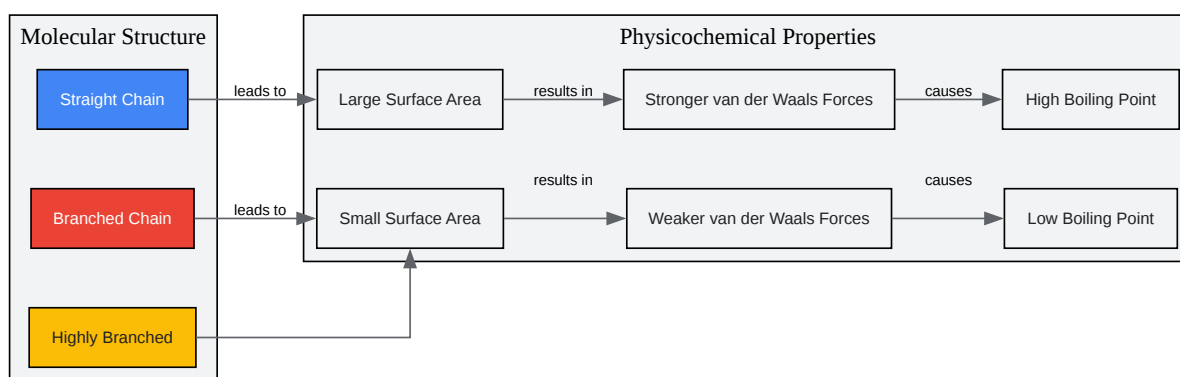
- The alkane isomer sample.

Procedure:

- Inject the alkane isomer sample into the GC and determine its retention time under isothermal conditions.

- Inject a series of n-alkane standards and determine their retention times under the same isothermal conditions.

- A linear relationship exists between the logarithm of the vapor pressure of the n-alkane standards and their retention times. Create a calibration curve by plotting the natural log of the vapor pressure ($\ln P$) versus the retention time (t_R) for the standards.

- Using the retention time of the unknown isomer and the calibration curve, determine its vapor pressure.

- This procedure can be repeated at different column temperatures to obtain vapor pressure data as a function of temperature.
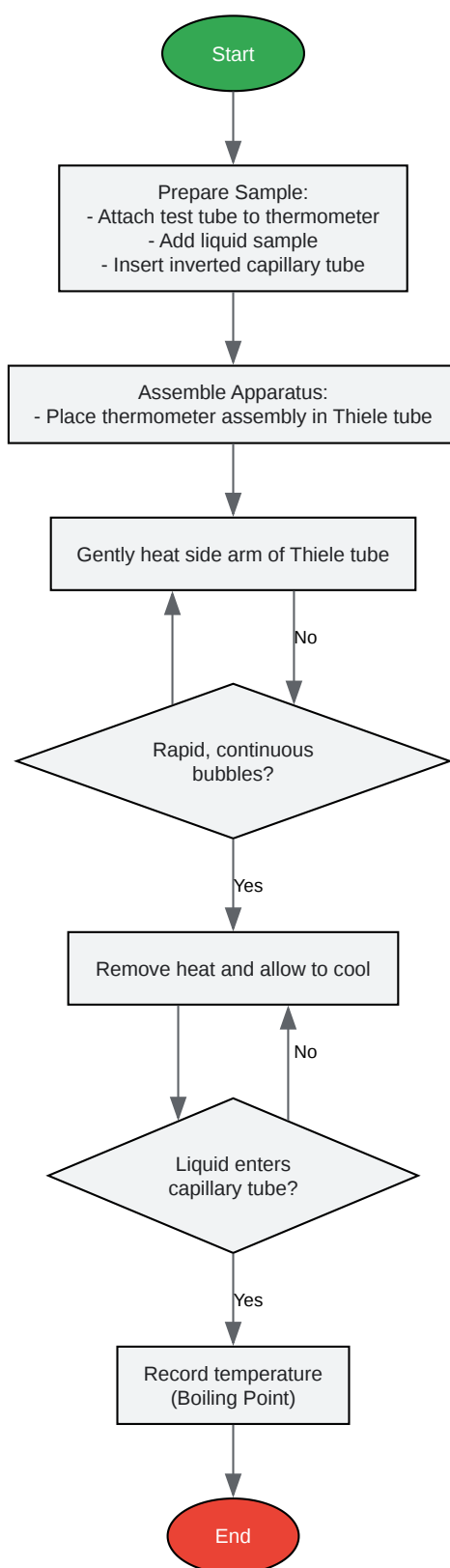
Mandatory Visualizations

The following diagrams illustrate key concepts and workflows related to the vapor pressure and boiling point of **4-methylheptane** and its isomers.

Caption: Relationship between alkane isomer structure and boiling point.

Caption: Experimental workflow for boiling point determination using a Thiele tube.

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